

# HDTMS for ultra-high performance concrete

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## Compound Focus: Hexadecyltrimethoxysilane

CAS No.: 16415-12-6

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## Principles of Nanomodification in UHPC

Integrating nanomaterials is a key strategy for enhancing UHPC performance. The general principle involves improving the particle packing density and the chemical structure of the concrete matrix.

- **Particle Packing:** UHPC achieves its high performance through a very dense and homogeneous matrix. Nanoparticles, such as nano clay, silica ( $\text{SiO}_2$ ), alumina ( $\text{Al}_2\text{O}_3$ ), and titania ( $\text{TiO}_2$ ), fill the microscopic gaps between larger cement particles and fine aggregates. This leads to reduced porosity and a more monolithic structure [1] [2].
- **Chemical Enhancement:** Certain nanomaterials, like silica fume and nano-silica, exhibit pozzolanic activity. They react with calcium hydroxide, a by-product of cement hydration, to form additional calcium silicate hydrate (C-S-H), the primary strength-giving phase in concrete. This reaction densifies the interfacial transition zone and improves overall mechanical strength and durability [2].

## Material Characterization and UHPC Composition

The successful formulation of UHPC relies on optimizing its constituents. The table below summarizes the typical range of materials used, which provides a baseline for developing a specific mix design involving hydrophobic agents like HDTMS.

**Table 1: Typical Composition Ranges for UHPC [2]**

Constituent	Function	Typical Proportion Range
Cement	Primary binder	700 - 1100 kg/m <sup>3</sup>

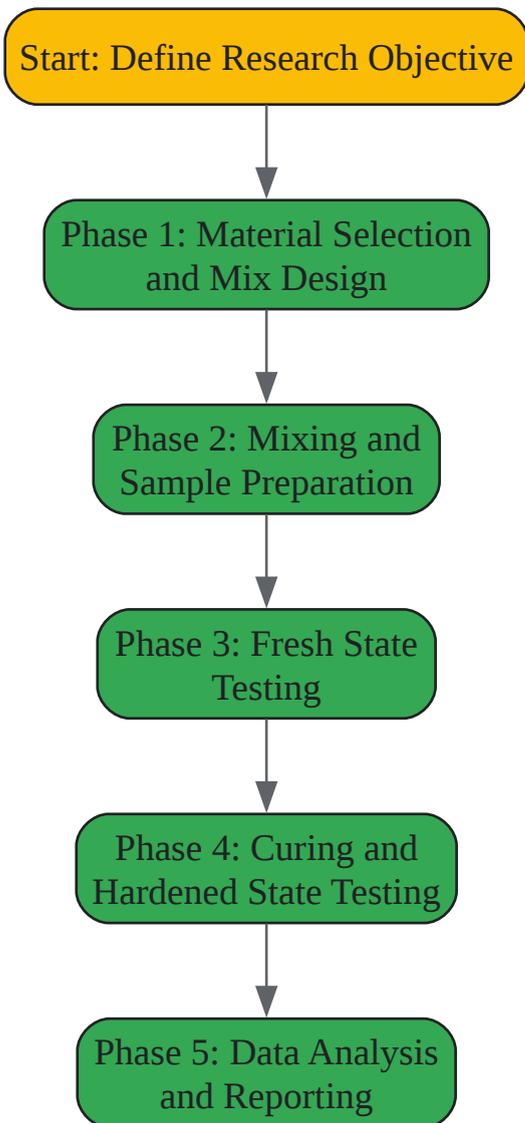
| **Supplementary Cementitious Materials (SCMs)** (e.g., Silica Fume, Fly Ash, Slag) | Filler, Pozzolanic activity | 5 - 30% of cement weight | | **Water** | Hydration | Water/Binder ratio: 0.13 - 0.25 | | **Superplasticizer** (e.g., Polycarboxylate Ether) | High-range water reducer, Workability agent | 1 - 8% of cement weight | | **Fine Aggregates** (e.g., Quartz Sand) | Skeleton | Sand/Cement ratio: ~1.4 (by weight) | | **Steel Fibers** | Enhance ductility and tensile strength | 2 - 3% by volume | | **Nanomaterials** (e.g., Nano Clay, Nano-Silica) | Filler, Nucleation site, Pozzolanic activity | 1 - 5% of cement weight |

#### Key Performance Data of UHPC:

- **Compressive Strength:** Under standard curing, optimized UHPC can achieve **125 MPa** at 28 days. With heat curing, this can increase to **168–178 MPa** [3].
- **Durability:** The dense matrix results in "very low porosity," leading to excellent resistance against aggressive environments and significantly enhanced durability [2].

## Generalized Experimental Protocol for UHPC Admixture Evaluation

For a researcher evaluating a new admixture like HDTMS, the following workflow outlines the key experimental phases. This protocol synthesizes methodologies from the search results focused on nanomodification and mix optimization [1] [3] [2].



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## Phase 1: Material Selection and Mix Design

- **Materials:** Procure all raw materials as listed in Table 1. If using HDTMS, it would be categorized as a chemical admixture. Ensure all materials meet relevant standards (e.g., ASTM C150 for cement, ASTM C1240 for silica fume).
- **Mix Design:** Develop a baseline UHPC mix without the novel admixture. Subsequently, prepare experimental batches by adding the admixture (e.g., HDTMS at varying dosages like 0.5%, 1.0%, 1.5% by cement weight). The mixing sequence is critical; for liquid admixtures, it is often added dissolved in the mixing water [4].

## Phase 2: Mixing and Sample Preparation

- **Mixing Procedure:** Use a standardized, high-shear mixer. A typical sequence is:
  - Dry-mix cement, SCMs, and fine aggregates for 2-3 minutes.
  - Add about 80% of the mixing water (with any dissolved admixtures) and mix for 3-5 minutes.
  - Add the superplasticizer with the remaining water and mix until a homogeneous, flowable paste is achieved (usually 5-10 minutes).
- **Sample Casting:** Cast specimens into standard molds (e.g., 50mm cubes for compression, 40x40x160mm beams for flexion). Consolidate by vibration to remove entrapped air.

## Phase 3: Fresh State Testing

- **Workability/Rheology:** Evaluate using the **Slump Flow Test** (ASTM C1611) for flowable mixes. Measure the spread diameter and  $T_{50}$  time (time for concrete to reach a 500mm diameter) to assess viscosity and filling ability [5].
- **Passing Ability:** Use the **J-Ring Test** (ASTM C1621) to evaluate the mix's ability to flow through reinforced sections without blocking [5].

## Phase 4: Curing and Hardened State Testing

- **Curing Regime:** Demold samples after 24 hours. Apply either:
  - **Standard Curing:** Moist curing at  $23\pm 2^\circ\text{C}$  until the test age.
  - **Accelerated Curing:** Heat curing (e.g.,  $90^\circ\text{C}$  for 48 hours) to achieve higher early strength [3] [2].
- **Mechanical Performance:**
  - **Compressive Strength** (at 1, 7, 28 days): Test using cube or cylinder specimens per ASTM C39. Use a novel capping method to preserve printed features if dealing with 3D-printed UHPC [1].
  - **Flexural Strength** (at 28 days): Test using a four-point bending test on prism specimens per ASTM C1609. This evaluates the tensile behavior and the effectiveness of fibers.
- **Durability Performance:**
  - Assess transport properties via **water permeability** or **sorptivity** tests.
  - Evaluate resistance to **chloride ion penetration** (ASTM C1202) or **sulfate attack**.

## Application Notes for Researchers

- **Optimization is Key:** The performance of UHPC is highly dependent on the specific combination and proportions of ingredients. Use statistical methods like the **Modified Andreasen and Andersen packing model** to optimize the particle size distribution for maximum density [3].
- **Curing Matters:** The curing regime is a major factor controlling final properties. Heat curing can significantly boost strength but may not be feasible for all applications [2].
- **Mitigate Anisotropy:** For 3D printing applications, be aware of anisotropic behavior (different strengths in different directions) in the printed structure. Investigate **interlayer enhancement techniques** to improve bonding between printed layers [1].
- **Test at Multiple Scales:** A comprehensive evaluation should include tests at the material scale (rheology, strength), element scale (e.g., printed filaments), and structural scale (e.g., two-way laminated slabs) [1].

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